

A Technical Guide to 3-Methoxy-4-methylbenzoic Acid (CAS: 7151-68-0)

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Compound of Interest

Compound Name: 3-Methoxy-4-methylbenzoic acid

Cat. No.: B146543

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Introduction

3-Methoxy-4-methylbenzoic acid, identified by the CAS number 7151-68-0, is a substituted benzoic acid derivative that serves as a crucial building block in various synthetic applications. [1][2] With its unique arrangement of methoxy, methyl, and carboxylic acid functional groups, this compound is a versatile intermediate in the pharmaceutical, agrochemical, and specialty chemical industries.[1] Its significance lies in its utility as a precursor for complex molecules, including active pharmaceutical ingredients (APIs) for anti-inflammatory, analgesic, cardiovascular, and central nervous system (CNS) drugs.[1] This guide provides an in-depth overview of its properties, synthesis, applications, and analytical methodologies for researchers and professionals in drug development.

Physicochemical and Structural Properties

3-Methoxy-4-methylbenzoic acid is typically a white to light yellow crystalline powder.[1][3][4] It is sparingly soluble in water but demonstrates solubility in common organic solvents.[2] Its structural and physical properties are summarized below.

Table 1: Key Physicochemical Properties and Identifiers

Property	Value	Reference(s)
CAS Number	7151-68-0	[1][3][5]
Synonyms	3-Methoxy-p-toluic acid, 4-Methyl-m-anisic acid	[3][6]
Molecular Formula	C ₉ H ₁₀ O ₃	[1][5][7]
Molecular Weight	166.17 g/mol	[1][5]
Appearance	White to off-white / light yellow crystalline powder	[1][3]
Melting Point	152 - 158 °C	[3][5][8][9]
Boiling Point	168 °C (Information varies)	[5]
Flash Point	126.2 °C	[5]
SMILES String	COc1cc(ccc1C)C(O)=O	
InChI Key	CEAVPXDEPGAVDA-UHFFFAOYSA-N	[6]
EC Number	230-486-1	

Synthesis and Manufacturing

The synthesis of **3-Methoxy-4-methylbenzoic acid** typically involves multi-step organic reactions, often starting from substituted toluenes or phenols through processes like etherification and carboxylation. One documented laboratory-scale protocol is detailed below.

Experimental Protocol: Synthesis

This protocol describes the synthesis of **3-Methoxy-4-methylbenzoic acid** from its corresponding methyl ester precursor.

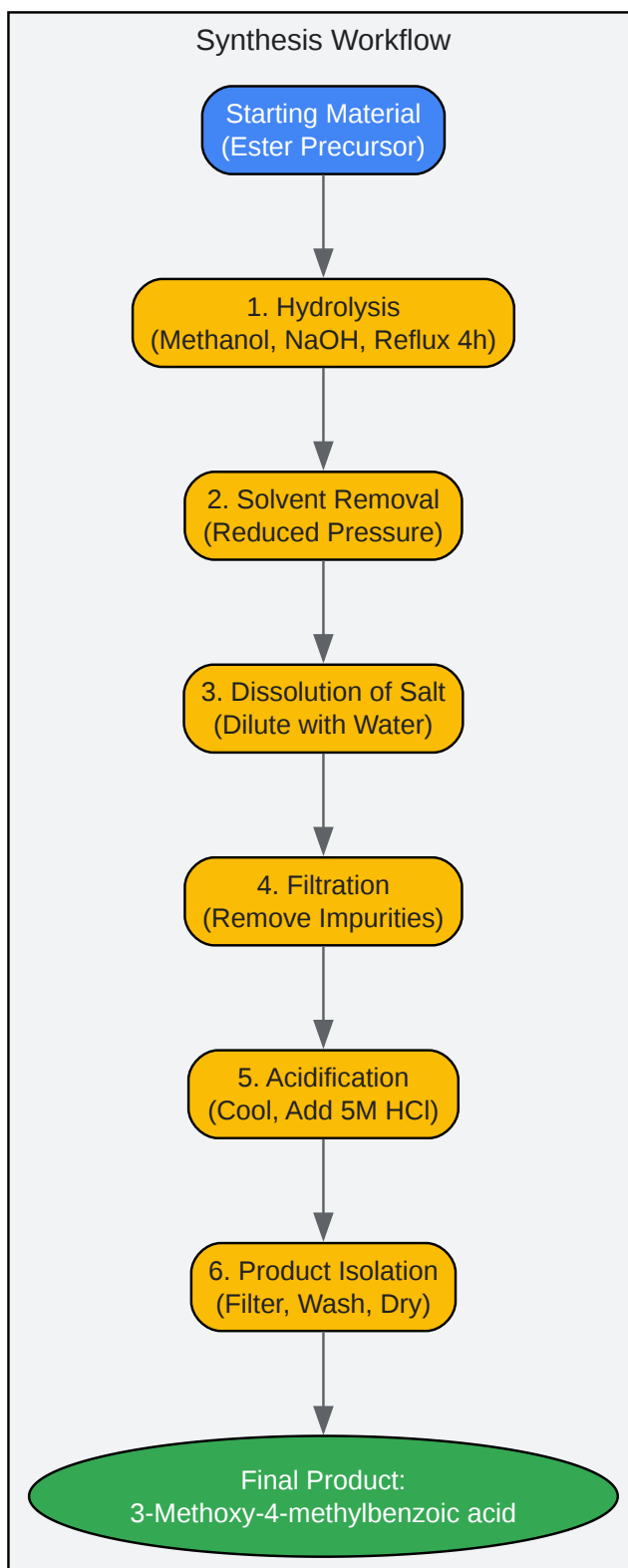
Objective: To produce **3-Methoxy-4-methylbenzoic acid** via hydrolysis.

Materials:

- Precursor (e.g., Methyl 3-methoxy-4-methylbenzoate)
- Methanol
- Sodium Hydroxide (or other base)
- Water
- 5M Hydrochloric Acid (HCl)
- Standard reflux and filtration apparatus

Methodology:

- A solution of the starting ester in methanol is prepared in a round-bottom flask.
- An aqueous solution of a strong base (e.g., sodium hydroxide) is added to the flask.
- The mixture is heated to reflux and maintained for approximately 4 hours to ensure complete hydrolysis.[\[10\]](#)
- After reflux, the methanol is removed from the reaction mixture using a rotary evaporator at reduced pressure.[\[10\]](#)
- The remaining aqueous residue is diluted with water to dissolve the sodium salt of the carboxylic acid.[\[10\]](#)
- The solution is filtered to remove any insoluble impurities.[\[10\]](#)
- The clear filtrate is cooled in an ice bath and acidified by the slow addition of 5M HCl until the product precipitates completely.[\[10\]](#)
- The precipitated solid is collected by vacuum filtration, washed thoroughly with cold water to remove inorganic salts, and dried in air to yield the final product.[\[10\]](#)



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A generalized workflow for the synthesis of **3-Methoxy-4-methylbenzoic acid**.

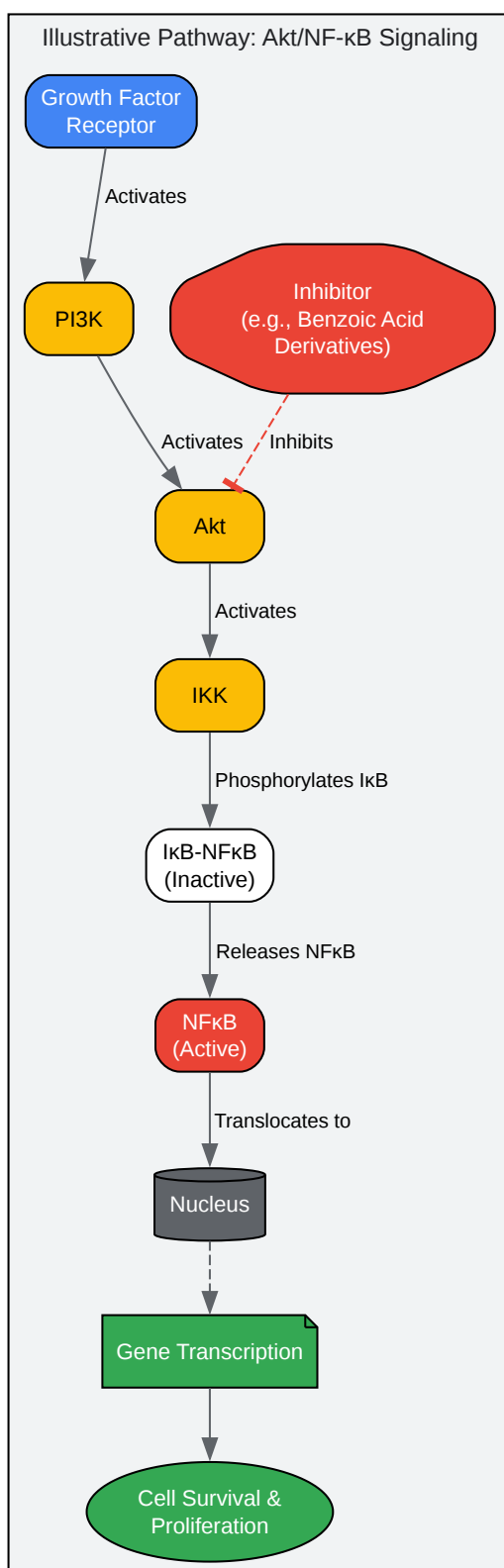
Applications in Research and Drug Development

The compound's true value lies in its versatility as a chemical intermediate.

- **Pharmaceutical Synthesis:** It is a key precursor in the multi-step synthesis of various APIs.^[1] Its functional groups allow for diverse reactions like amidation and esterification, making it a valuable scaffold in medicinal chemistry for structure-activity relationship (SAR) studies.^[1]
- **Antibiotic Research:** It is specifically used in the preparation of acyl pentapeptide lactone, which is relevant to research on actinomycin-producing streptomycetes.^{[8][9]}
- **Reported Biological Activity:** Some sources indicate that the compound, particularly when biosynthesized by the *Beilschmiedia* tree, exhibits antibacterial activity against both Gram-positive and Gram-negative bacteria by inhibiting fatty acid synthesis.^{[5][11]}
- **Industrial Chemicals:** Beyond pharmaceuticals, it is used to create agrochemicals, dyes, and other specialty chemicals.^[1]

Potential Biological Mechanisms of Action

While direct studies on the signaling pathways modulated by **3-Methoxy-4-methylbenzoic acid** are not widely available, research into structurally similar compounds provides valuable context. For instance, a derivative, 4-hydroxy-3-methoxybenzoic acid methyl ester, has been shown to target the Akt/NFκB cell survival signaling pathway in prostate cancer models.^[12] This pathway is critical in regulating cell proliferation and apoptosis, making it a key target in oncology. The potential for benzoic acid derivatives to modulate such pathways underscores their importance in drug discovery.



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Simplified Akt/NF- κ B pathway, a target for some benzoic acid derivatives.

Analytical Methodologies

Accurate quantification and purity assessment are critical for quality control. High-Performance Liquid Chromatography with UV detection (HPLC-UV) is a robust and widely used method for analyzing aromatic carboxylic acids like this one.

Experimental Protocol: HPLC-UV Analysis (Representative)

This protocol is adapted from standard methods for similar aromatic acids and provides a reliable framework for analysis.[\[13\]](#)

Objective: To determine the purity and concentration of **3-Methoxy-4-methylbenzoic acid**.

Instrumentation & Reagents:

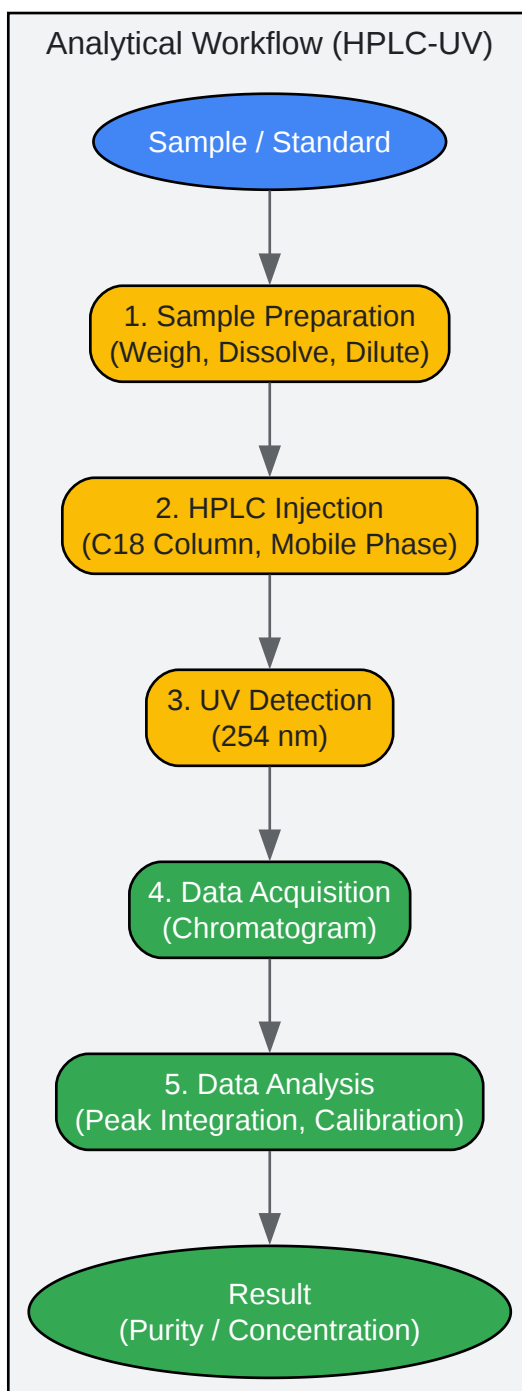
- High-Performance Liquid Chromatograph with a UV detector.
- C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).
- Acetonitrile (HPLC grade), Water (HPLC grade), Phosphoric acid.
- Reference standard of **3-Methoxy-4-methylbenzoic acid**.

Chromatographic Conditions:

- Mobile Phase: 50:50 (v/v) Acetonitrile:Water with 0.1% Phosphoric Acid.[\[13\]](#)
- Flow Rate: 1.0 mL/min.[\[13\]](#)
- Detection Wavelength: 254 nm (or wavelength of maximum absorbance).[\[13\]](#)
- Injection Volume: 20 μ L.[\[13\]](#)
- Column Temperature: 30 $^{\circ}$ C.[\[13\]](#)

Methodology:

- **Standard Preparation:** Accurately weigh ~10 mg of the reference standard and dissolve it in 10 mL of the mobile phase to create a 1 mg/mL stock solution. Prepare a series of calibration standards by diluting the stock solution.
- **Sample Preparation:** Accurately weigh the sample and dissolve it in the mobile phase to achieve a concentration within the calibration range.
- **Analysis:** Inject the prepared standards and samples into the HPLC system.
- **Quantification:** Construct a calibration curve by plotting the peak area against the concentration of the standards. Determine the concentration of the sample by comparing its peak area to the calibration curve.



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A typical workflow for the analysis of **3-Methoxy-4-methylbenzoic acid** by HPLC-UV.

Safety, Handling, and Storage

While not classified as hazardous under the 2012 OSHA Hazard Communication Standard, proper laboratory safety practices are essential.^[3]

Table 2: Safety and Handling Information

Category	Recommendation	Reference(s)
Personal Protective Equipment (PPE)	Chemical safety goggles, gloves, N95 dust mask.	
Handling	Avoid breathing dust. Avoid contact with skin and eyes. Use in a well-ventilated area.	[3][4]
Storage	Store in a cool (10-25°C), dry, and well-ventilated place. Keep container tightly closed.	[3][5]
Incompatible Materials	Strong oxidizing agents.	[3]
First Aid (Eyes)	Rinse immediately with plenty of water for at least 15 minutes.	[4][14]
First Aid (Skin)	Wash off immediately with soap and plenty of water.	[4][14]
First Aid (Inhalation)	Move person into fresh air.	[4][14]
First Aid (Ingestion)	Clean mouth with water and seek medical attention.	[4][14]

Conclusion

3-Methoxy-4-methylbenzoic acid (CAS 7151-68-0) is a high-value chemical intermediate with established importance in pharmaceutical and industrial synthesis. Its well-defined physicochemical properties, versatile reactivity, and accessibility make it a fundamental building block for developing novel molecules. For researchers and drug development professionals, a thorough understanding of its characteristics, synthesis, and analytical control is paramount to leveraging its full potential in creating next-generation products.

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- To cite this document: BenchChem. [A Technical Guide to 3-Methoxy-4-methylbenzoic Acid (CAS: 7151-68-0)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b146543#3-methoxy-4-methylbenzoic-acid-cas-number-7151-68-0-properties>]

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